

2-Hydroxyethyl acetate molecular weight and formula

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

CAS No.: 65071-98-9

Cat. No.: B7771454

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An In-depth Technical Guide to **2-Hydroxyethyl Acetate**: Properties, Synthesis, and Applications

Introduction

2-Hydroxyethyl acetate, also known as ethylene glycol monoacetate, is a bifunctional organic molecule featuring both a primary hydroxyl and an ester functional group.[1] This unique structural arrangement confers distinct solvency characteristics and establishes it as a versatile intermediate in organic synthesis.[1] Its physical state is that of an almost odorless, clear, colorless liquid.[2][3] This guide offers a comprehensive technical overview of its chemical properties, synthesis, characterization, applications, and safety protocols, designed for researchers, scientists, and professionals in drug development and chemical manufacturing.

Part 1: Chemical Identity and Physicochemical Properties

Accurate identification is the foundation of all chemical research and application. **2-Hydroxyethyl acetate** is unambiguously defined by its molecular structure and a set of unique

identifiers. The molecule is the monoester of ethylene glycol and acetic acid, comprising a two-carbon backbone with a hydroxyl group at one terminus and an acetate group at the other.[1]

Core Identifiers

A summary of the essential identification parameters for **2-Hydroxyethyl acetate** is provided below.

Identifier	Value	Source(s)
IUPAC Name	2-hydroxyethyl acetate	[2]
Molecular Formula	C ₄ H ₈ O ₃	[2][3][4]
Molecular Weight	104.10 g/mol	[2][5]
CAS Number	542-59-6	[2][3][6]
Synonyms	Ethylene glycol monoacetate, 2-Acetoxyethanol, Glycol monoacetate, β-Hydroxyethyl acetate	[2][6][7][8]
SMILES	<chem>CC(=O)OCCO</chem>	[2][5]
InChI Key	HXDLWJWIAHWIKI-UHFFFAOYSA-N	[2][9]

Chemical Structure

The structural formula of **2-Hydroxyethyl acetate** is visualized below.

Caption: Chemical structure of **2-Hydroxyethyl acetate**.

Physicochemical Properties

The utility of **2-Hydroxyethyl acetate** in various applications is dictated by its physical and chemical properties. It is fully miscible with water and also soluble in many common organic solvents.[3][6]

Property	Value	Source(s)
Appearance	Clear, colorless liquid	[2][3][10]
Boiling Point	182 °C	[4][6]
Density	1.11 g/cm ³ (at 20 °C)	[4][6]
Flash Point	102 °C	[4][6]
Refractive Index (n _{20/D})	1.42	[3][4]
Water Solubility	Completely miscible	[4][6][10]
Solubility	Soluble in alcohol, ether, benzene, toluene	[3][10]

Part 2: Synthesis and Quality Control

Fischer Esterification: The Primary Synthetic Route

The most prevalent method for synthesizing **2-Hydroxyethyl acetate** is the Fischer esterification of ethylene glycol with acetic acid.[1] This reaction is an acid-catalyzed process that exists in equilibrium.

Mechanism Insight: The reaction is initiated by the protonation of the carbonyl oxygen on acetic acid by a strong acid catalyst (e.g., H₂SO₄). This step increases the electrophilicity of the carbonyl carbon, making it highly susceptible to nucleophilic attack from one of the hydroxyl groups of ethylene glycol. A tetrahedral intermediate is formed, which then eliminates a molecule of water to yield the protonated ester. Deprotonation gives the final product, **2-Hydroxyethyl acetate**. The process is reversible, and the removal of water is crucial to drive the equilibrium toward the product side. It is important to control the stoichiometry of the reactants, as a subsequent esterification can occur at the remaining hydroxyl group, leading to the formation of ethylene glycol diacetate as a byproduct.[1]

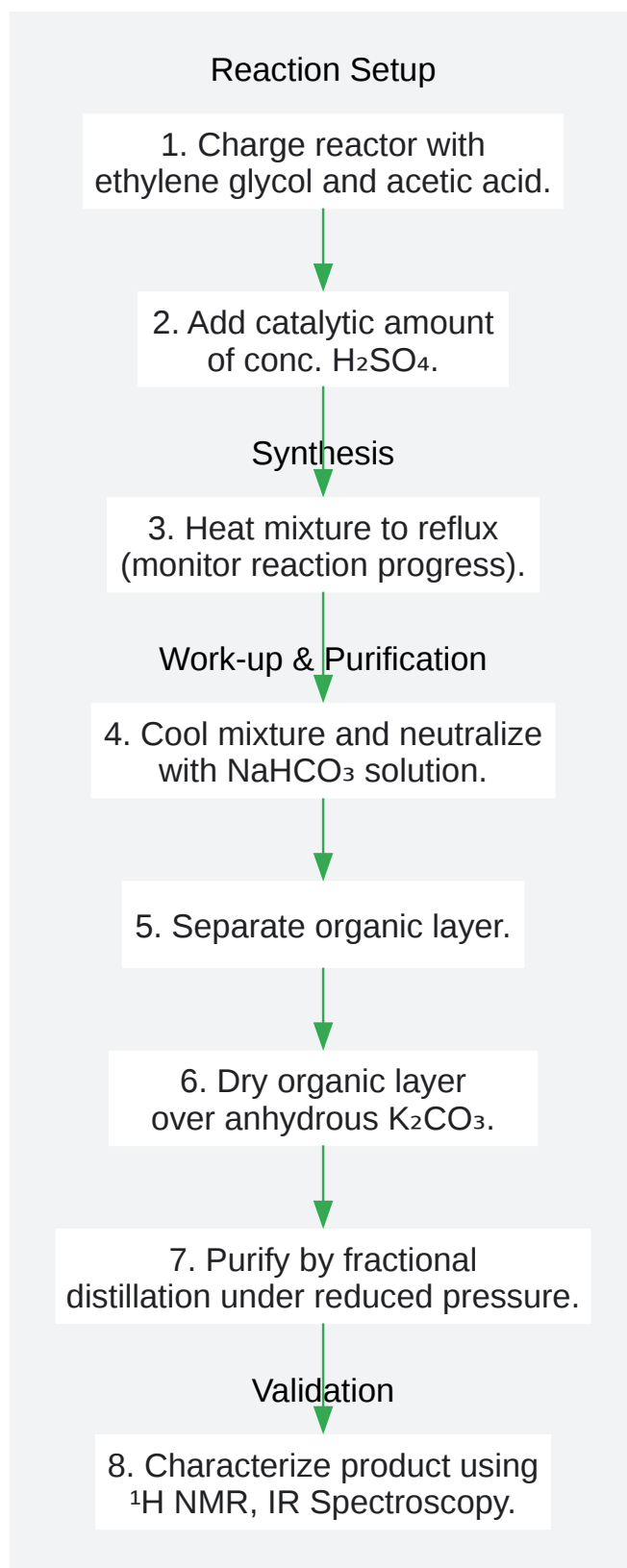
Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a self-validating workflow where the final product's identity and purity are confirmed through spectroscopic analysis.

Materials:

- Ethylene glycol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous potassium carbonate (K_2CO_3) for drying[3][10]
- Standard laboratory glassware for reflux and distillation

Workflow:



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Caption: Experimental workflow for synthesis and validation.

Detailed Steps:

- **Reaction:** In a round-bottom flask equipped with a reflux condenser, combine ethylene glycol and a molar excess of glacial acetic acid.
- **Catalysis:** Slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- **Reflux:** Heat the mixture to reflux for several hours. The reaction can be monitored by techniques like thin-layer chromatography (TLC) or gas chromatography (GC).
- **Neutralization:** After cooling to room temperature, carefully neutralize the excess acid by washing the reaction mixture with a saturated solution of sodium bicarbonate until effervescence ceases.
- **Extraction & Drying:** Separate the organic layer and dry it over anhydrous potassium carbonate.^[10] Calcium chloride should be avoided as it can form adducts with the alcohol.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure to obtain pure **2-Hydroxyethyl acetate**.

Part 3: Spectroscopic Profile

Structural confirmation and purity assessment are critical. Spectroscopic data provides a definitive fingerprint for the molecule.

- **¹H NMR Spectroscopy:** The proton NMR spectrum provides unambiguous structural information. Key expected signals include a singlet around 2.1 ppm corresponding to the three protons of the acetyl group (CH₃), two triplets between 3.7 and 4.2 ppm for the two methylene groups (-CH₂-CH₂-), and a broad singlet for the hydroxyl proton (-OH), whose chemical shift is dependent on concentration and solvent.^[9]
- **Infrared (IR) Spectroscopy:** IR analysis confirms the presence of the key functional groups. The spectrum will exhibit a strong, sharp absorption band around 1740 cm⁻¹ characteristic of the ester carbonyl (C=O) stretch. A broad absorption band will also be present in the region of 3400-3500 cm⁻¹, corresponding to the O-H stretch of the hydroxyl group.^[2]

Part 4: Industrial and Research Applications

The dual functionality of **2-Hydroxyethyl acetate** makes it a valuable compound in various fields.

- **Solvent Applications:** It serves as an effective solvent for a range of materials including nitrocellulose, cellulose acetate, and camphor.[3][10] Its low volatility and high solvency make it suitable for use in lacquers, enamels, and dyes.
- **Chemical Intermediate:** With both a nucleophilic hydroxyl group and an electrophilic ester carbonyl carbon (after protonation), it is a versatile building block in organic synthesis. It can participate in reactions such as transesterification, further esterification, and etherification.
- **Cosmetics:** The compound and its derivatives, such as Laneth-10 acetate, are used in cosmetic formulations.[2]

Part 5: Safety and Handling

Understanding the hazards and proper handling procedures is paramount for safe laboratory and industrial use.

Hazard Identification

2-Hydroxyethyl acetate is classified as a substance that causes serious eye damage and may cause skin, respiratory, and digestive tract irritation.[6][8][11]

GHS Pictogram(s)	Hazard Statement(s)	Precautionary Statement(s)
Corrosion	H318: Causes serious eye damage.	P280: Wear eye protection/face protection.[6][11]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]		

Handling and Storage Protocols

- Ventilation: Always handle in a well-ventilated area or under a chemical fume hood to keep airborne concentrations low.[8][11]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[11] Face shields are recommended when handling larger quantities.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing materials.[8][10]
- First Aid: In case of eye contact, immediately flush with plenty of water for at least 15 minutes and seek immediate medical attention.[8] For skin contact, wash off with soap and plenty of water.[11]

Conclusion

2-Hydroxyethyl acetate is a fundamentally important organic compound with a well-characterized profile. Its unique bifunctional nature underpins its widespread use as both a solvent and a synthetic intermediate. A thorough understanding of its properties, synthesis via Fischer esterification, and strict adherence to safety protocols are essential for its effective and safe application in research and industry.

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